

Half-life of Cloransulam-Methyl in Soil and Water: A Technical Guide

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Compound of Interest

Compound Name: Cloransulam-Methyl

Cat. No.: B1669235

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the environmental fate of **cloransulam-methyl**, focusing on its half-life in soil and aquatic environments. The information is compiled from various scientific studies and regulatory documents to serve as a comprehensive resource for researchers and professionals in the field.

Data Presentation: Quantitative Half-life Data

The persistence of **cloransulam-methyl** in the environment is a critical factor in its overall risk assessment. The following tables summarize the quantitative data on its half-life in soil and water under various experimental conditions.

Table 1: Half-life of Cloransulam-Methyl in Soil

Soil Type	Condition	Temperature (°C)	Half-life (days)	Kinetic Model	Citation
Cecil Loamy Sand	Aerobic	25	9	Two-compartment	[1]
Hanford Loam	Aerobic	25	13	Two-compartment	[1]
Cecil Loamy Sand	Aerobic	25	16	First-order	[1]
Hanford Loam	Aerobic	25	21	First-order	[1]
Field Studies (various)	Field Dissipation	Not Specified	8 - 10	Not Specified	
Field Study (MS, IN, WI)	Field Dissipation	Not Specified	2.5 - 4.8	Two-compartment	[2]
Field Study (NC)	Field Dissipation	Not Specified	11.2	First-order	[2]
Field Study (China)	Field Dissipation	Not Specified	0.44 - 5.53	First-order & Two-compartment	[3]

Table 2: Half-life of Cloransulam-Methyl in Water

Water Type	Condition	pH	Temperature (°C)	Half-life	Citation
Aqueous Solution	Hydrolysis	5	Not Specified	>365 days	
Aqueous Solution	Hydrolysis	7	Not Specified	118 - 231 days	
Aqueous Solution	Hydrolysis	9	Not Specified	3 days	
Natural Water	Hydrolysis	~8	Not Specified	10 days	
Soil Slurry	Hydrolysis	~6.5	Not Specified	67 days	
Aqueous Solution	Photolysis	Not Specified	Not Specified	54 minutes	
Moist Soil Surface	Photolysis	Not Specified	Not Specified	13 days	
Anaerobic Aquatic System	Anaerobic Degradation	Not Specified	Not Specified	16 - 25 days	[2]
Aerobic Aquatic System	Aerobic Degradation	Not Specified	Not Specified	15 - 75 days	[2]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are synthesized protocols for determining the half-life of **cloransulam-methyl** in soil and water, based on established regulatory guidelines and published research.

Protocol 1: Aerobic Soil Metabolism Study (Adapted from OECD 307 & EPA 835.4100)

1. Test System Preparation:

- **Soil Selection:** Utilize at least two different soil types with varying characteristics (e.g., pH, organic matter content, texture). A common practice is to use a sandy loam and a silty clay loam.
- **Soil Preparation:** Air-dry the soils and sieve them through a 2 mm mesh. Adjust the moisture content to 40-60% of the maximum water holding capacity.
- **Pre-incubation:** Acclimate the soils by incubating them in the dark at the test temperature for at least seven days to allow microbial activity to stabilize.

2. Application of Test Substance:

- **Test Substance:** Use analytical grade **cloransulam-methyl**. For metabolite tracking, ¹⁴C-radiolabeled **cloransulam-methyl** (labeled on the phenyl or pyrimidine ring) is often employed.
- **Application:** Apply the test substance to the soil samples at a concentration relevant to its agricultural use. The application should be uniform, often achieved by dissolving the compound in a minimal amount of an appropriate solvent and mixing it thoroughly with the soil.

3. Incubation:

- **Temperature:** Maintain a constant temperature, typically $20 \pm 2^{\circ}\text{C}$ or $25 \pm 2^{\circ}\text{C}$.
- **Aerobic Conditions:** Ensure continuous aeration of the incubation vessels to maintain aerobic conditions. This can be achieved by passing humidified air over the soil surface.
- **Volatile Traps:** Include traps (e.g., ethylene glycol for volatile organics, potassium hydroxide for CO₂) in the outflow to capture any volatile degradation products.

4. Sampling and Analysis:

- **Sampling:** Collect triplicate soil samples at predetermined intervals (e.g., 0, 1, 3, 7, 14, 30, 60, and 90 days).

- Extraction: Extract **cloransulam-methyl** and its metabolites from the soil samples using an appropriate solvent system (e.g., acetonitrile/water mixture).
- Analysis: Quantify the concentration of the parent compound and major metabolites using a validated analytical method, typically Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). For radiolabeled studies, Liquid Scintillation Counting (LSC) is used to determine the total radioactivity.
- Data Analysis: Calculate the half-life using appropriate kinetic models, such as first-order or two-compartment models.

Protocol 2: Hydrolysis as a Function of pH (Adapted from OECD 111)

1. Test Solution Preparation:

- Buffer Solutions: Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
- Test Substance Application: Add a known concentration of **cloransulam-methyl** to each buffer solution. The concentration should be below its water solubility limit.

2. Incubation:

- Temperature: Incubate the solutions at a constant temperature, typically $25 \pm 1^\circ\text{C}$, in the dark to prevent photodegradation.
- Sterility: Ensure all glassware and solutions are sterile to inhibit microbial degradation.

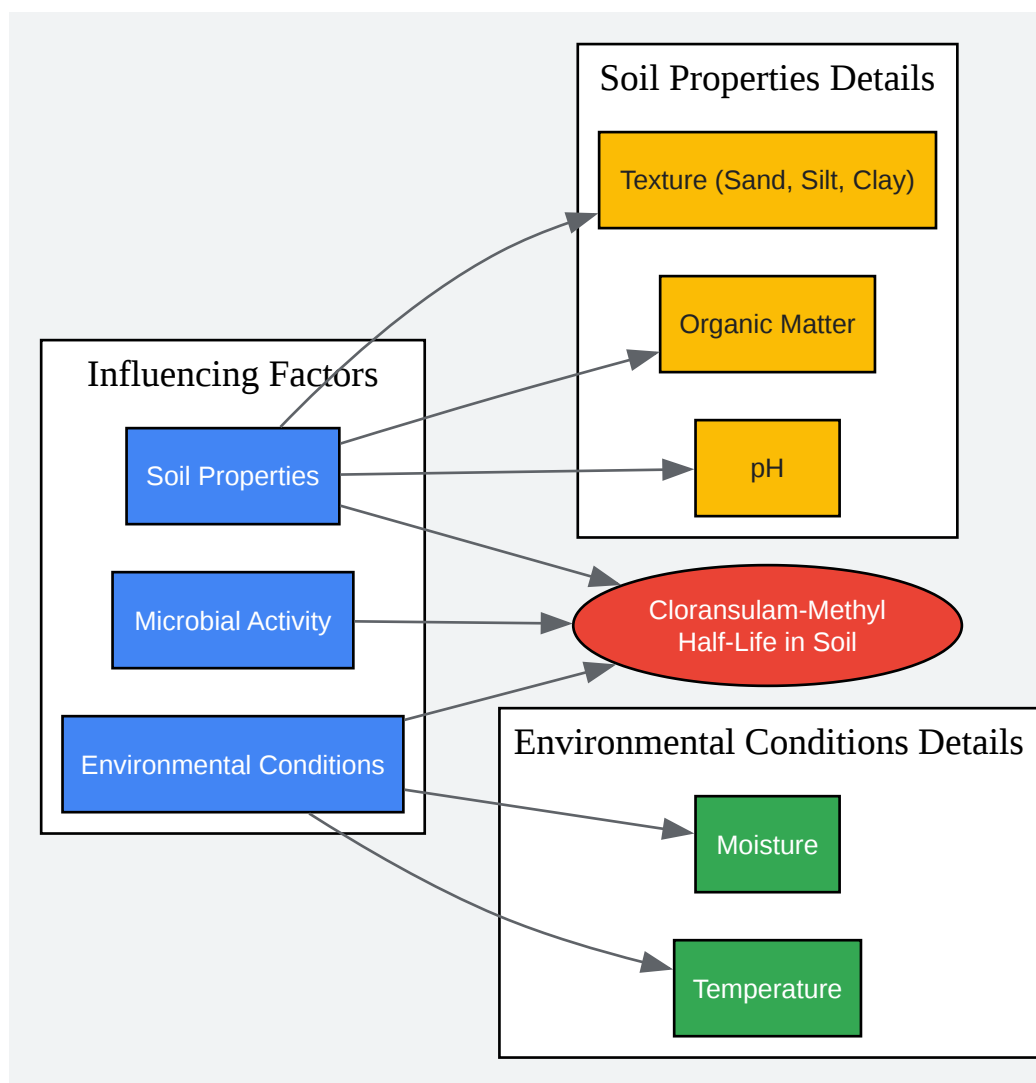
3. Sampling and Analysis:

- Sampling: Collect aliquots from each buffer solution at various time points. The sampling frequency will depend on the expected rate of hydrolysis at each pH.
- Analysis: Determine the concentration of **cloransulam-methyl** in each sample using a suitable analytical method like LC-MS/MS.

- Data Analysis: Plot the concentration of **cloransulam-methyl** against time for each pH level. Calculate the hydrolysis rate constant and the half-life assuming pseudo-first-order kinetics.

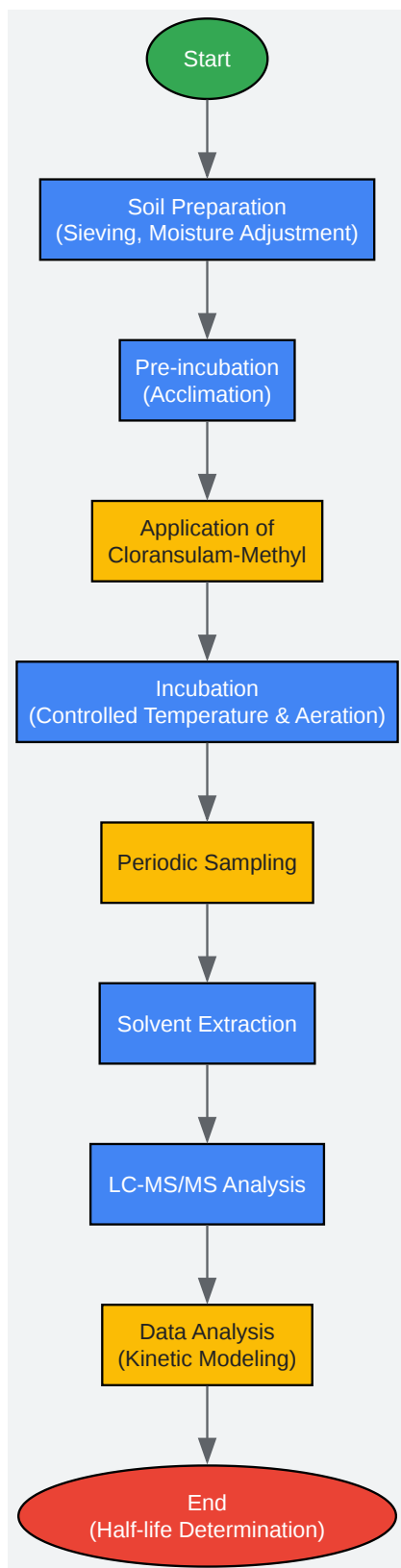
Mandatory Visualizations

The following diagrams illustrate key concepts and workflows related to the environmental fate of **cloransulam-methyl**.



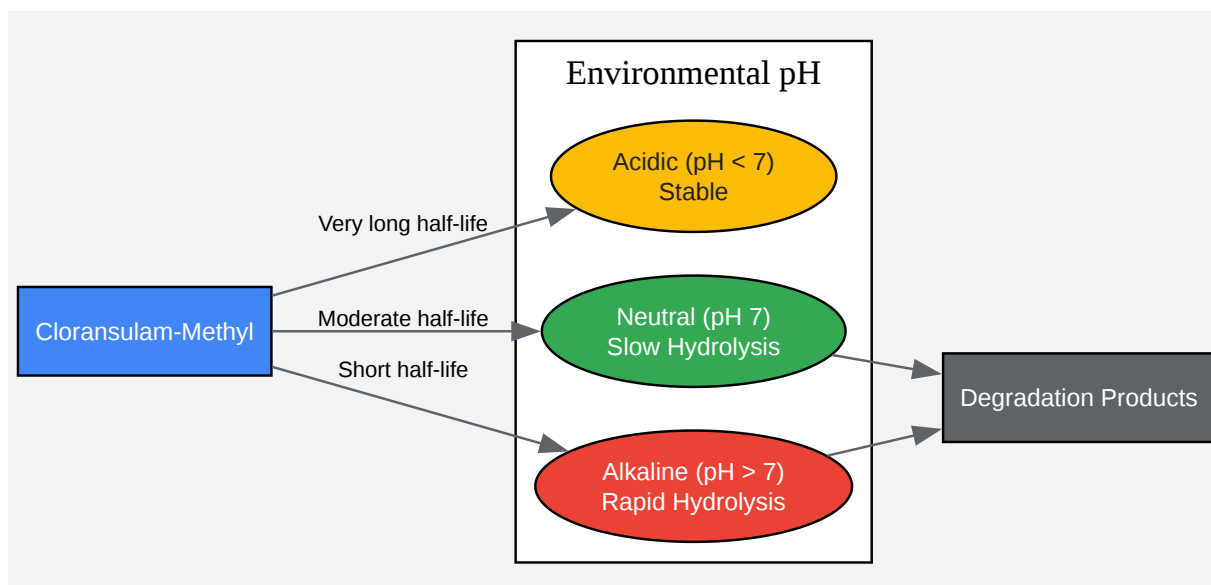
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Caption: Key factors influencing the degradation half-life of **cloransulam-methyl** in soil.



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Caption: Experimental workflow for determining the aerobic soil metabolism half-life.



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Caption: Influence of pH on the hydrolysis pathway of **cloransulam-methyl** in water.

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References

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